Application Note: Targeting Metabolic Vulnerabilities with AZ PFKFB3 67

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Compound of Interest

Compound Name:	*AZ PFKFB3 67*
Cat. No.:	*B605899*

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Abstract

This technical guide details the application of **AZ PFKFB3 67** (also known as AZ67), a highly potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3).[1][2][3][4][5][6] Unlike early-generation inhibitors (e.g., 3PO), AZ67 demonstrates direct kinase domain binding (

) and superior selectivity. This guide focuses on leveraging AZ67 to induce synthetic lethality in combination with DNA-damaging agents (platinum-based) and BH3 mimetics, exploiting the compound's dual mechanism of glycolytic suppression and DNA repair inhibition.

Introduction & Mechanistic Rationale

The Target: PFKFB3

PFKFB3 is a rate-limiting enzyme that synthesizes Fructose-2,6-bisphosphate (F2,6BP), the most potent allosteric activator of PFK-1.[7] In cancer, PFKFB3 is frequently overexpressed, driving the "Warburg Effect" (aerobic glycolysis) to support rapid proliferation.

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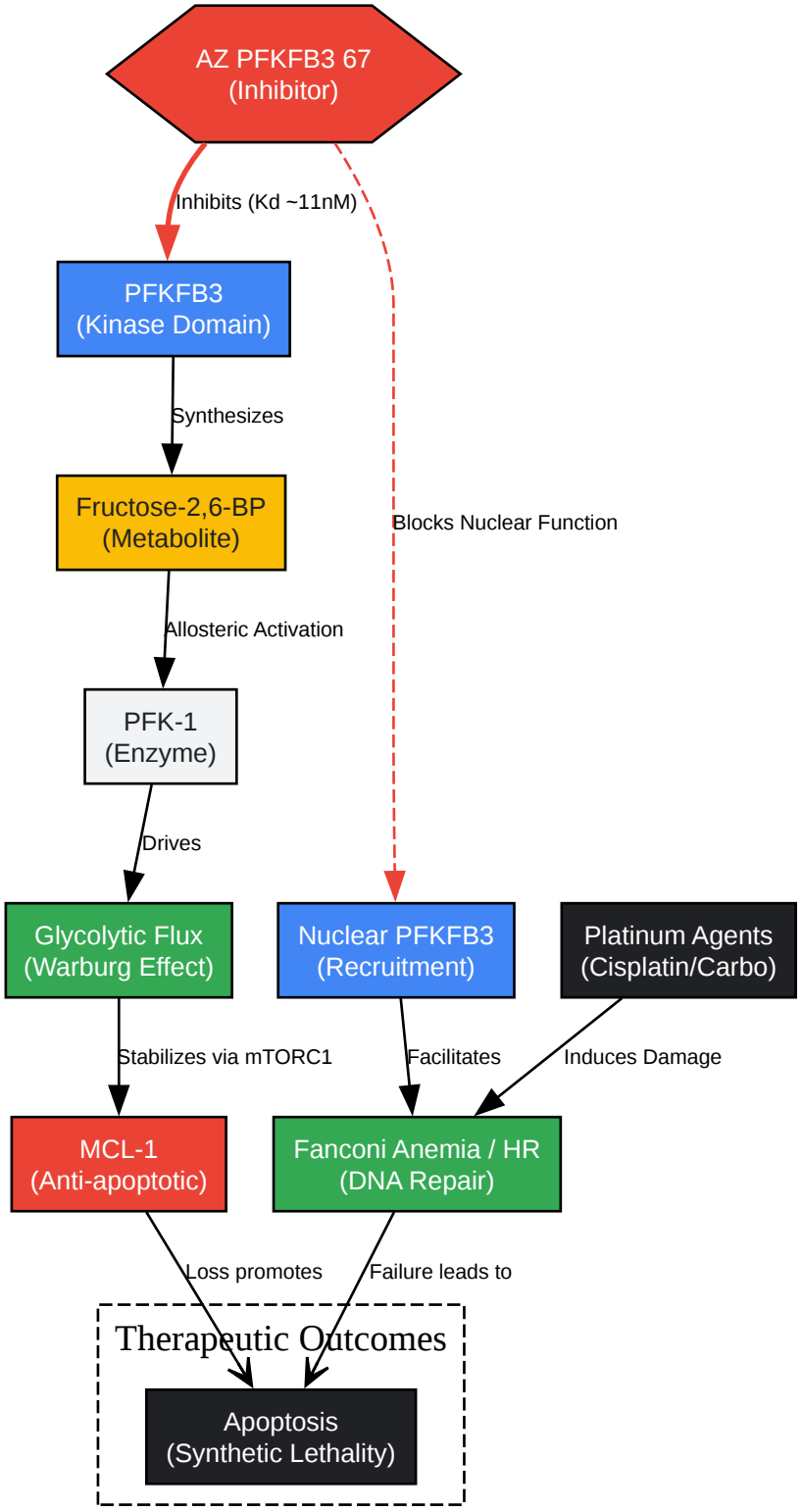
The Compound: **AZ PFKFB3 67** (AZ67)[2][3][5][6][8][9][10][11][12]

- Selectivity: >100-fold selective for PFKFB3 over other isoforms (PFKFB1/2/4).
- Mechanism:
  - Metabolic: Reduces intracellular F2,6BP, suppressing glycolytic flux and ATP production.
  - Non-Canonical (Nuclear): PFKFB3 localizes to the nucleus upon DNA damage, facilitating Fanconi Anemia (FA) pathway repair and Homologous Recombination (HR). AZ67 disrupts this recruitment, sensitizing cells to DNA cross-linkers.
  - Apoptotic Priming: Inhibits mTORC1-driven translation of MCL-1 (anti-apoptotic protein), lowering the threshold for apoptosis.

Synergistic Pathway Visualization

The following diagram illustrates the dual impact of AZ67 on cytoplasmic metabolism and nuclear DNA repair.

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Caption: AZ67 inhibits cytoplasmic glycolysis (reducing MCL-1) and nuclear DNA repair, creating a "double-hit" vulnerability to chemotherapy.

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Protocol: In Vitro Synergism Screening (Matrix Design)

Objective: Determine the Synergistic Index (Combination Index) of AZ67 combined with Cisplatin or Venetoclax (ABT-199).

Materials

- Compound: **AZ PFKFB3 67** (Stock: 10 mM in DMSO, store at -20°C).
- Partner Drugs: Cisplatin (DNA cross-linker) or Venetoclax (BCL-2 inhibitor).
- Cell Lines: Glycolysis-dependent lines (e.g., A549, HCT116) or Platinum-resistant clones.
- Assay: CellTiter-Glo® (CTG) or MTT.

Experimental Workflow

- Seeding: Plate cells (3,000–5,000 cells/well) in 96-well white-walled plates. Incubate 24h for attachment.
- Drug Matrix Preparation:
  - Prepare a 6x6 Matrix.
  - AZ67 Axis: 0, 10 nM, 50 nM, 250 nM, 1.25 µM, 5 µM (covering the IC50 range).
  - Partner Axis: 5-point serial dilution (e.g., 0–10 µM for Cisplatin).
- Treatment:
  - Add drugs simultaneously.[8][9][10] Note: For DNA repair studies, pre-treat with AZ67 for 2 hours before adding Cisplatin to ensure PFKFB3 inhibition prior to DNA damage induction.
- Incubation: 72 hours at 37°C, 5% CO2.
- Readout: Add CTG reagent, shake for 10 min, measure luminescence.

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Data Analysis (Bliss Independence Model)

Calculate the Excess over Bliss (EOB) score to quantify synergy.

- : Observed fractional inhibition (0–1).
- : Inhibition by single agents.
- Interpretation: Score > 0 indicates Synergy; < 0 indicates Antagonism.

Protocol: Validation of On-Target Effect (Seahorse XF Assay)

Objective: Confirm AZ67 inhibits glycolysis (ECAR) without acute toxicity, validating the mechanism before combination.

Protocol Steps

- Seeding: Plate cells in Seahorse XF96 plates (10,000–20,000 cells/well). Allow adherence overnight.
- Starvation: Wash cells with XF Base Medium (non-buffered, pH 7.4) supplemented with 2 mM Glutamine (no Glucose). Incubate 1h in non-CO2 incubator.
- Injection Strategy (Glycolysis Stress Test):
  - Port A: Glucose (10 mM final) + AZ67 (Titration: 10 nM – 5 µM). Co-injection allows observation of immediate inhibition.
  - Port B: Oligomycin (1 µM) – Maximizes glycolytic capacity.
  - Port C: 2-Deoxyglucose (2-DG, 50 mM) – Shuts down glycolysis (negative control).
- Measurement: Record Extracellular Acidification Rate (ECAR).
- Validation Criteria: AZ67 should suppress the Glucose-induced ECAR spike in a dose-dependent manner (IC50 typically < 100 nM in sensitive lines).

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Protocol: In Vivo Combination Efficacy (Xenograft)

Critical Note: AZ67 has different solubility properties than older PFKFB3 inhibitors. Use the specific formulation below to avoid precipitation.

Formulation (Vehicle)

- Stock: 10 mg/mL in DMSO.
- Working Solution:
  - 10% DMSO (containing drug).[1]
  - 40% PEG300.
  - 5% Tween-80.
  - 45% Saline (0.9% NaCl). Mix in this exact order to prevent crashing out.

Dosing Regimen (Mouse Xenograft)

- Dose Range: 5 mg/kg – 25 mg/kg (Intraperitoneal, I.P.).
  - Note: While some angiogenesis studies suggest efficacy as low as 0.115 mg/kg, tumor regression typically requires higher occupancy.
- Schedule: Daily (QD) or 5 days on / 2 days off.

Combination Study Design

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Group	Treatment	Rationale
1	Vehicle Control	Baseline growth.
2	AZ67 (10 mg/kg, QD)	Assess single-agent metabolic inhibition.
3	Cisplatin (4 mg/kg, Q7D)	Standard of Care (sub-optimal dose).
4	Combination (AZ67 + Cisplatin)	Test for synthetic lethality (tumor regression).

Monitoring[16]

- Measure tumor volume (

) twice weekly.

- Biomarker Check: Harvest tumors at endpoint. Perform Western Blot for MCL-1 (should be decreased in Group 2 & 4) and γH2AX (DNA damage marker; should be highest in Group 4).

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